

2-Ethyl-2-adamantyl methacrylate molecular structure

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Compound of Interest

Compound Name: 2-Ethyl-2-adamantyl methacrylate

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An In-depth Technical Guide to 2-Ethyl-2-adamantyl Methacrylate

This technical guide provides a comprehensive overview of **2-Ethyl-2-adamantyl methacrylate** (EAdMA), a specialty monomer increasingly utilized in advanced materials science. Aimed at researchers, scientists, and professionals in drug development and polymer chemistry, this document details the molecule's structure, properties, synthesis, and key applications.

Introduction

2-Ethyl-2-adamantyl methacrylate (CAS No: 209982-56-9) is an organic compound featuring a bulky, rigid adamantyl group attached to a methacrylate functional group.^{[1][2]} This unique structure imparts desirable properties such as high thermal stability and etch resistance, making it a critical component in the formulation of chemically amplified photoresists for advanced lithography processes, including 193 nm (ArF) and EUV lithography.^[3] Its derivatives are also explored in the development of novel polymers for optical materials and drug delivery systems.^{[3][4]}

Molecular Structure and Physicochemical Properties

The molecular structure of EAdMA is characterized by the ester linkage between a 2-ethyl-2-adamantanol moiety and a methacrylic acid moiety. The adamantane cage provides significant

[illegible]

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Fig 1. Molecular structure of **2-Ethyl-2-adamantyl methacrylate**.

Quantitative Data

The physical, chemical, and computed properties of **2-Ethyl-2-adamantyl methacrylate** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Identifiers		
CAS Number	209982-56-9	[1][2][3][4][5][6][7][8][9]
Molecular Formula	C ₁₆ H ₂₄ O ₂	[1][4][5][8][9]
Molecular Weight	248.36 g/mol	[1][4][5][8][9]
IUPAC Name	(2-ethyl-2-adamantyl) 2-methylprop-2-enoate	[4]
Synonyms	EAdMA, 2-Ethyltricyclo[3.3.1.1 ^{3,7}]dec-2-yl 2-methylprop-2-enoate	[4]
InChI Key	DCTVCFJTKSQXED-UHFFFAOYSA-N	[4][10]
SMILES	CCC1(C2CC3CC(C2)CC1C3)OC(=O)C(=C)C	[4][10]
Physical Properties		
Appearance	White to almost white powder or lump	[1][4][7]
Melting Point	40 °C	[4][7][11]
Boiling Point	318.3 ± 11.0 °C at 760 mmHg	[1][7][10]
Density	1.047 g/cm ³	[4][6][11]
Flash Point	130.9 °C	[6][10][11]
Solubility	Soluble in Methanol	[7]
Storage Temperature	< 0°C	[4][7]
Computed Properties		
XLogP3	4.2	[10]
Topological Polar Surface Area	26.3 Å ²	[10]

Hydrogen Bond Donor Count	0	[10]
Hydrogen Bond Acceptor Count	2	[10]
Rotatable Bond Count	4	[10]

Experimental Protocols: Synthesis

Several synthetic routes for **2-Ethyl-2-adamantyl methacrylate** have been reported. A common and high-yield method involves the reaction of 2-ethyladamantanol with vinyl methacrylate.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[11\]](#) An alternative approach proceeds via the reaction of adamantanone with bromoethane, followed by methacryloyl chloride.[\[12\]](#)

Detailed Protocol from 2-Ethyladamantanol

This protocol details the synthesis of EAdMA from 2-ethyladamantanol and vinyl methacrylate.
[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[11\]](#)

Materials:

- 2-ethyladamantanol (97g)
- n-hexane (2175 ml)
- Tetrachlorobenzoquinone (polymerization inhibitor, 0.0072g)
- Basic ion exchange resin (72.5g)
- Vinyl methacrylate (72.5g)
- Deionized water

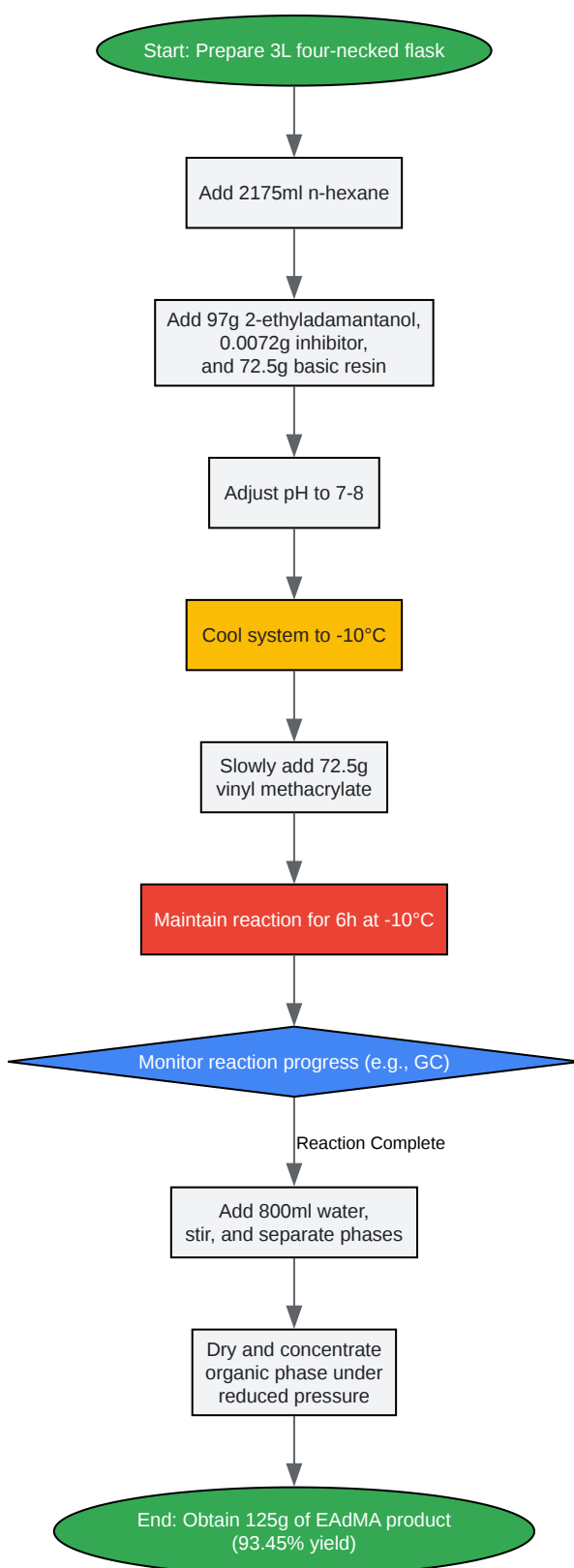
Equipment:

- 3L four-necked flask
- Stirring paddle

- Condenser tube
- Thermometer
- Dropping funnel
- Apparatus for reduced pressure concentration

Procedure:

- **Reaction Setup:** Equip a 3L four-necked flask with a stirring paddle, condenser, and thermometer. Add 2175 ml of n-hexane to the flask.
- **Addition of Reactants:** While stirring, add 97g of 2-ethyladamantanol to the system. Subsequently, add 0.0072g of the polymerization inhibitor tetrachlorobenzoquinone and 72.5g of a basic ion exchange resin.
- **pH Adjustment & Cooling:** Adjust the pH of the mixture to 7-8. Cool the reaction flask to -10°C.
- **Reaction:** Slowly add 72.5g of vinyl methacrylate dropwise to the cooled reaction mixture. Maintain the reaction at this temperature for 6 hours.
- **Monitoring:** Monitor the progress of the reaction by taking samples for analysis (e.g., GC).
- **Work-up:** Once the reaction is complete, add 800 ml of water to the flask. Stir the mixture to extract and separate the phases.
- **Purification:** The organic phase is collected, dried, and then concentrated under reduced pressure to evaporate the solvent.
- **Final Product:** The resulting product is 125g of **2-ethyl-2-adamantyl methacrylate**, achieving a yield of approximately 93.45%.[\[3\]](#)



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Fig 2. Workflow for the synthesis of **2-Ethyl-2-adamantyl methacrylate**.

Applications in Research and Drug Development

The primary application of **2-Ethyl-2-adamantyl methacrylate** is in the field of materials science, specifically for the production of photoresists used in semiconductor manufacturing.[3]

- **Photoresists:** EAdMA is a key monomer for ArF photoresists. The bulky adamantyl group provides high resistance to plasma etching, a crucial step in creating integrated circuits. Its acid reactivity is reportedly 2.5 times higher than that of adamantyl methacrylate (MAdMA), which is beneficial for the performance of chemically amplified resists.[3]
- **Advanced Polymers:** The incorporation of the adamantane structure into polymers can significantly enhance their thermal and mechanical properties.[1] These polymers are investigated for use as optical materials like lenses and optical fibers due to their potential for high transparency and heat resistance.[3]
- **Drug Delivery:** While not an active pharmaceutical ingredient itself, polymers and copolymers synthesized from EAdMA are explored for biomedical applications. These polymers can be used to create drug delivery systems, such as nanoparticles or hydrogels, for targeted therapeutics.[4] The adamantane moiety can provide a hydrophobic core for encapsulating drugs, potentially enhancing efficacy and reducing side effects.[4]

Conclusion

2-Ethyl-2-adamantyl methacrylate is a versatile and valuable monomer with a unique molecular architecture. Its combination of a rigid, bulky adamantyl group and a polymerizable methacrylate function makes it an essential building block for high-performance materials. Its primary role in advancing semiconductor lithography is well-established, and its potential in other areas, including specialty polymers and drug delivery systems, continues to be an active area of research and development. This guide provides foundational data and protocols to support further investigation and application of this important compound.

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